

What is the chemical structure of DNA Gyrase-IN-16?

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Compound of Interest

Compound Name: DNA Gyrase-IN-16

Cat. No.: B15565635

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An In-depth Technical Guide to DNA Gyrase-IN-16

For Researchers, Scientists, and Drug Development Professionals

Introduction

DNA Gyrase-IN-16, also identified as Compound 9 in the scientific literature, is a novel synthetic molecule belonging to the 1,2,4-oxadiazole/pyrrolidine hybrid class of compounds. It has emerged as a potent inhibitor of bacterial DNA gyrase and topoisomerase IV, positioning it as a compound of significant interest for the development of new antibacterial agents. This document provides a comprehensive overview of its chemical structure, mechanism of action, biological activity, and the experimental protocols used for its characterization.

Chemical Structure

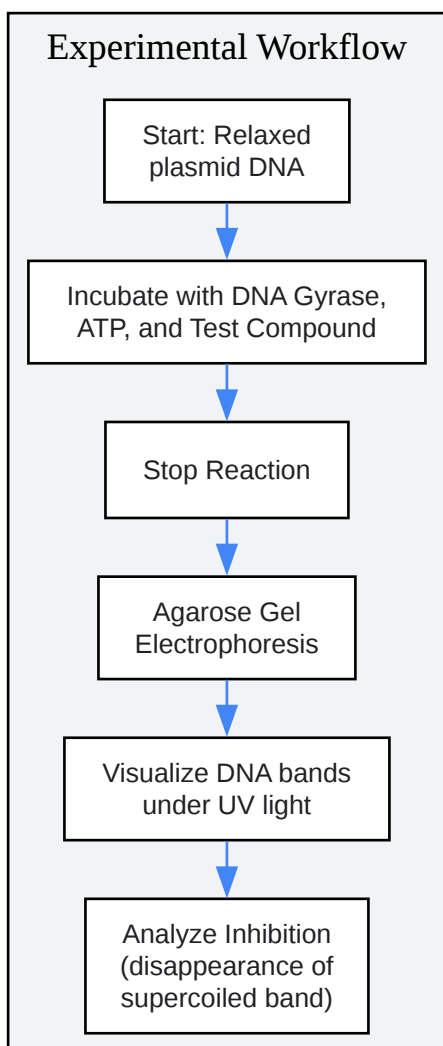
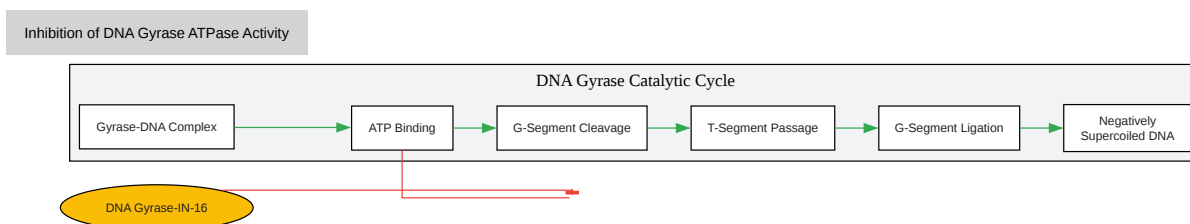
DNA Gyrase-IN-16 is chemically designated as (S)-N-(m-tolyl)-2-(3-(thiophen-2-yl)-1,2,4-oxadiazol-5-yl)pyrrolidine-1-carboxamide.

Canonical SMILES: CC1=CC=CC(=C1)NC(=O)N2CCC[C@H]2C3=NC(=NO3)C4=CC=CS4

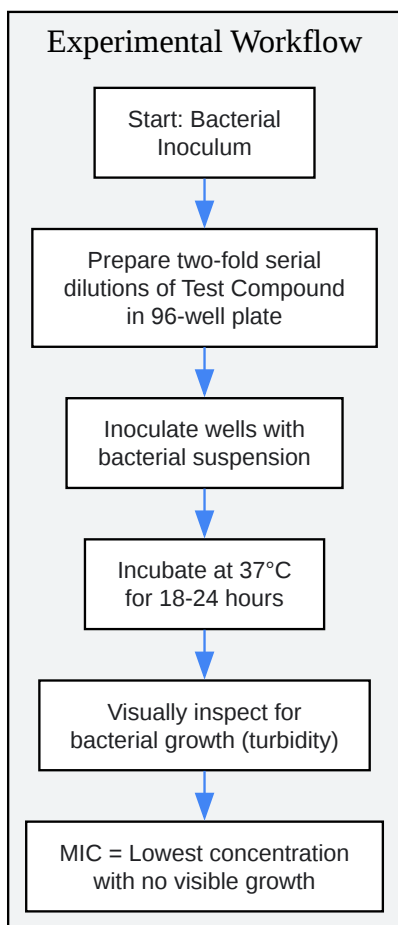
InChI Key: InChI=1S/C18H18N4O2S/c1-13-3-2-4-14(11-13)19-17(23)22-10-6-9-16(22)18-20-15(21-24-18)12-5-7-25-8-12/h2-5,7-8,11,16H,6,9-10H2,1H3,(H,19,23)/t16-m/s1

Mechanism of Action: Inhibition of DNA Gyrase

DNA Gyrase-IN-16 exerts its antibacterial effect by targeting DNA gyrase, an essential bacterial enzyme that introduces negative supercoils into DNA, a process crucial for DNA replication and transcription.^{[1][2]} The catalytic cycle of DNA gyrase involves the binding of ATP, cleavage of a DNA segment (G-segment), passage of another DNA segment (T-segment) through the break, and subsequent re-ligation of the G-segment.^{[1][2]} **DNA Gyrase-IN-16** is proposed to inhibit the ATPase activity of the GyrB subunit of DNA gyrase, thereby preventing the conformational changes required for DNA supercoiling.^[1]



DNA Gyrase Supercoiling Assay Workflow



Minimum Inhibitory Concentration (MIC) Assay Workflow

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References

- 1. Novel 1,2,4-oxadiazole/pyrrolidine hybrids as DNA gyrase and topoisomerase IV inhibitors with potential antibacterial activity - Arabian Journal of Chemistry [arabjchem.org]
- 2. arabjchem.org [arabjchem.org]

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